

Application Notes and Protocols for Automated Radiosynthesis of ^{11}C -Choline

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Compound of Interest

Compound Name: Choline C-11

Cat. No.: B1203964

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Introduction

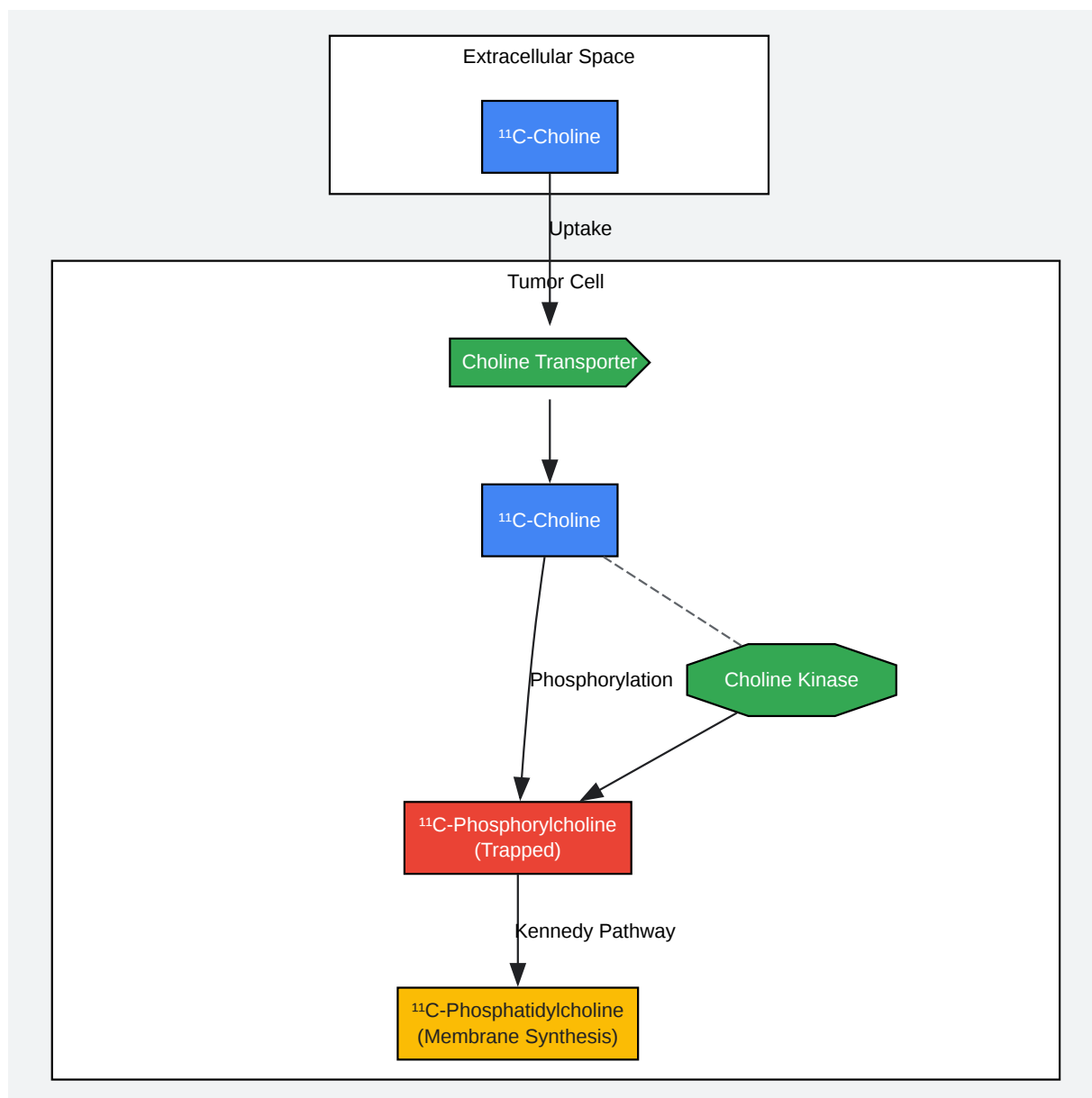
^{11}C -Choline is a valuable positron emission tomography (PET) tracer utilized for imaging cell membrane phospholipid synthesis, which is often upregulated in cancerous tissues.[1][2] Its application is particularly prominent in the diagnosis and staging of prostate and brain tumors. [1] The short 20.4-minute half-life of Carbon-11 necessitates a rapid and efficient automated synthesis process to ensure a high yield and purity of the final radiopharmaceutical product for clinical use.[3][4]

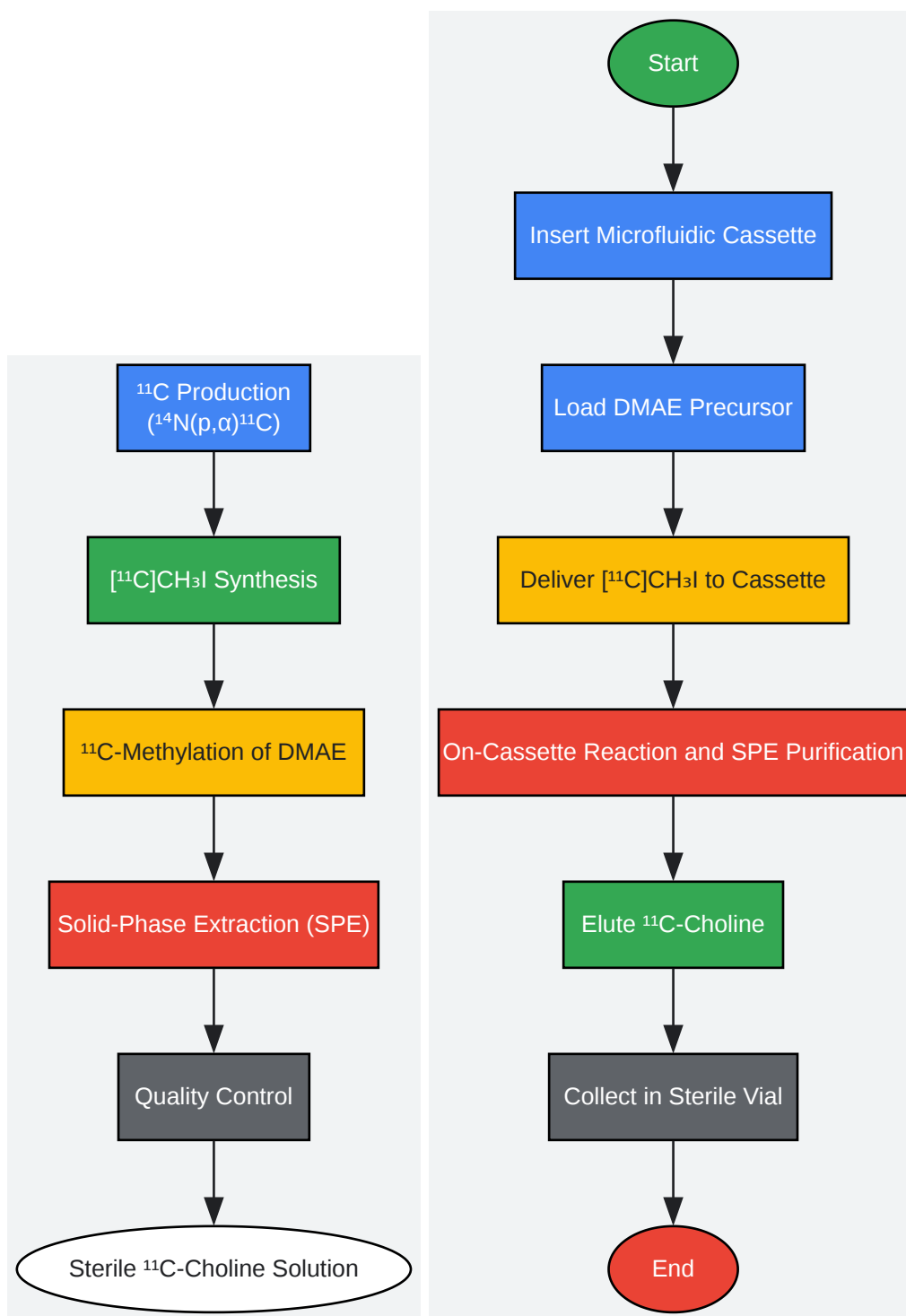
These application notes provide detailed protocols for the automated synthesis of ^{11}C -Choline using various commercially available radiosynthesis modules. The included data will assist researchers and professionals in the selection and implementation of an automated synthesis platform tailored to their specific needs.

Biochemical Pathway of ^{11}C -Choline Uptake and Metabolism

Tumor cells often exhibit increased proliferation rates and, consequently, a higher demand for the synthesis of new cell membranes.[5] Choline is a critical component of phosphatidylcholine, a major phospholipid in cell membranes.[1][5] The uptake and metabolism of choline are elevated in cancer cells. ^{11}C -Choline, as a radiolabeled analog, follows this same metabolic

pathway. Once administered, it is transported into the cells and phosphorylated by the enzyme choline kinase to form ^{11}C -phosphorylcholine. This phosphorylated form is trapped inside the cell, leading to an accumulation of the radiotracer in tissues with high rates of cell proliferation, which can then be visualized by PET imaging.[2]





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